

Personal protective equipment for handling 2,5-Dimethyl-3(2H)-furanone

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Compound of Interest

Compound Name: 2,5-Dimethyl-3(2H)-furanone

Cat. No.: B084847

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Essential Safety and Handling Guide for 2,5-Dimethyl-3(2H)-furanone

This guide provides immediate and essential safety and logistical information for handling **2,5-Dimethyl-3(2H)-furanone** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

2,5-Dimethyl-3(2H)-furanone is a flammable liquid and is harmful if swallowed.^[1] It may also cause skin irritation.^[1] The GHS classification for this chemical is summarized in the table below.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor ^[1]
Acute toxicity, oral	Category 4	H302: Harmful if swallowed ^[1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation ^[1]

Signal Word: Warning

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **2,5-Dimethyl-3(2H)-furanone**.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side shields or goggles.	Use eyewear that has been tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
Hands	Chemical-resistant gloves.	Nitrile or other resistant gloves are recommended. Always inspect gloves prior to use and dispose of them if they are contaminated.
Body	Laboratory coat.	A standard laboratory coat should be worn to prevent skin contact.
Respiratory	Use in a well-ventilated area.	If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling Procedures

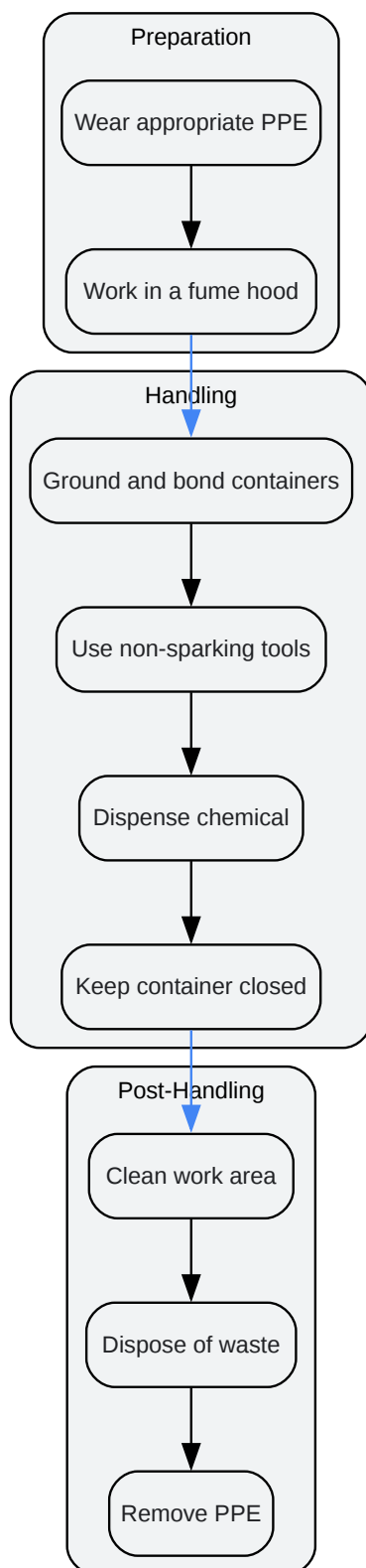
Adherence to proper handling procedures is critical to minimize exposure and prevent accidents.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- An eyewash station and safety shower should be readily accessible.

Handling Steps:

- Ensure all necessary PPE is worn before handling the chemical.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2]
- Ground and bond the container and receiving equipment to prevent static discharge.[2]
- Use only non-sparking tools.[2]
- Take precautionary measures against static discharge.[2]
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.
- Keep the container tightly closed when not in use.[2]



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Figure 1. A simplified workflow for the safe handling of **2,5-Dimethyl-3(2H)-furanone**.

Disposal Plan

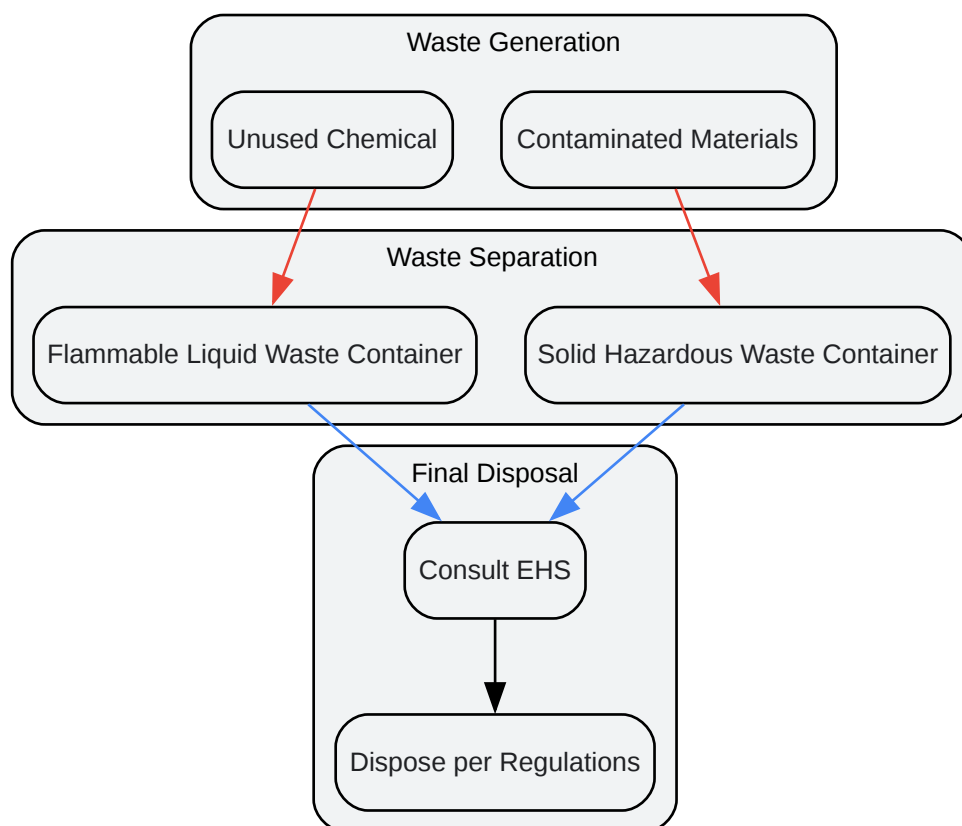
Proper disposal of **2,5-Dimethyl-3(2H)-furanone** and contaminated materials is crucial to prevent environmental contamination and ensure laboratory safety.

Waste Segregation and Collection:

- Liquid Waste: Collect any unused or waste **2,5-Dimethyl-3(2H)-furanone** in a designated, labeled, and sealed container for flammable liquid waste.
- Solid Waste: Contaminated materials such as gloves, absorbent pads, and weighing papers should be collected in a separate, labeled hazardous waste container.

Disposal Procedure:

- All waste must be disposed of in accordance with federal, state, and local regulations.
- Do not dispose of down the drain or with general laboratory trash.
- Consult with your institution's environmental health and safety (EHS) office for specific disposal guidelines.



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Figure 2. A logical workflow for the proper disposal of **2,5-Dimethyl-3(2H)-furanone** waste.

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References

- 1. 2,5-Dimethyl-3(2H)-furanone | C₆H₈O₂ | CID 85730 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5-Dimethyl-3(2H)-furanone | 14400-67-0 [amp.chemicalbook.com]
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